

Dienogest-d4 selectivity specificity confirmation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dienogest-d4
Cat. No.: S12890175

Get Quote

Receptor Selectivity Profile of Dienogest

The table below summarizes the experimental data on Dienogest's agonist activity across various human steroid hormone receptors, as determined by transactivation assays [1].

Steroid Hormone Receptor	Dienogest Agonist Activity (EC ₅₀)	Assay Concentration Limit
Progesterone Receptor (PR)	3.4 / 10.5 nmol/L	-
Androgen Receptor (AR)	Antagonistic activity only (EC ₅₀ 420.6 / 775.0 nmol/L)	-
Glucocorticoid Receptor (GR)	No activity	3000 nmol/L
Mineralocorticoid Receptor (MR)	No activity	3000 nmol/L
Estrogen Receptor α (ERα)	No activity	3000 nmol/L
Estrogen Receptor β (ERβ)	No activity	3000 nmol/L

This data confirms that Dienogest is a **selective progesterone receptor agonist** with additional anti-androgenic properties, and it does not bind to estrogen, glucocorticoid, or mineralocorticoid receptors [1].

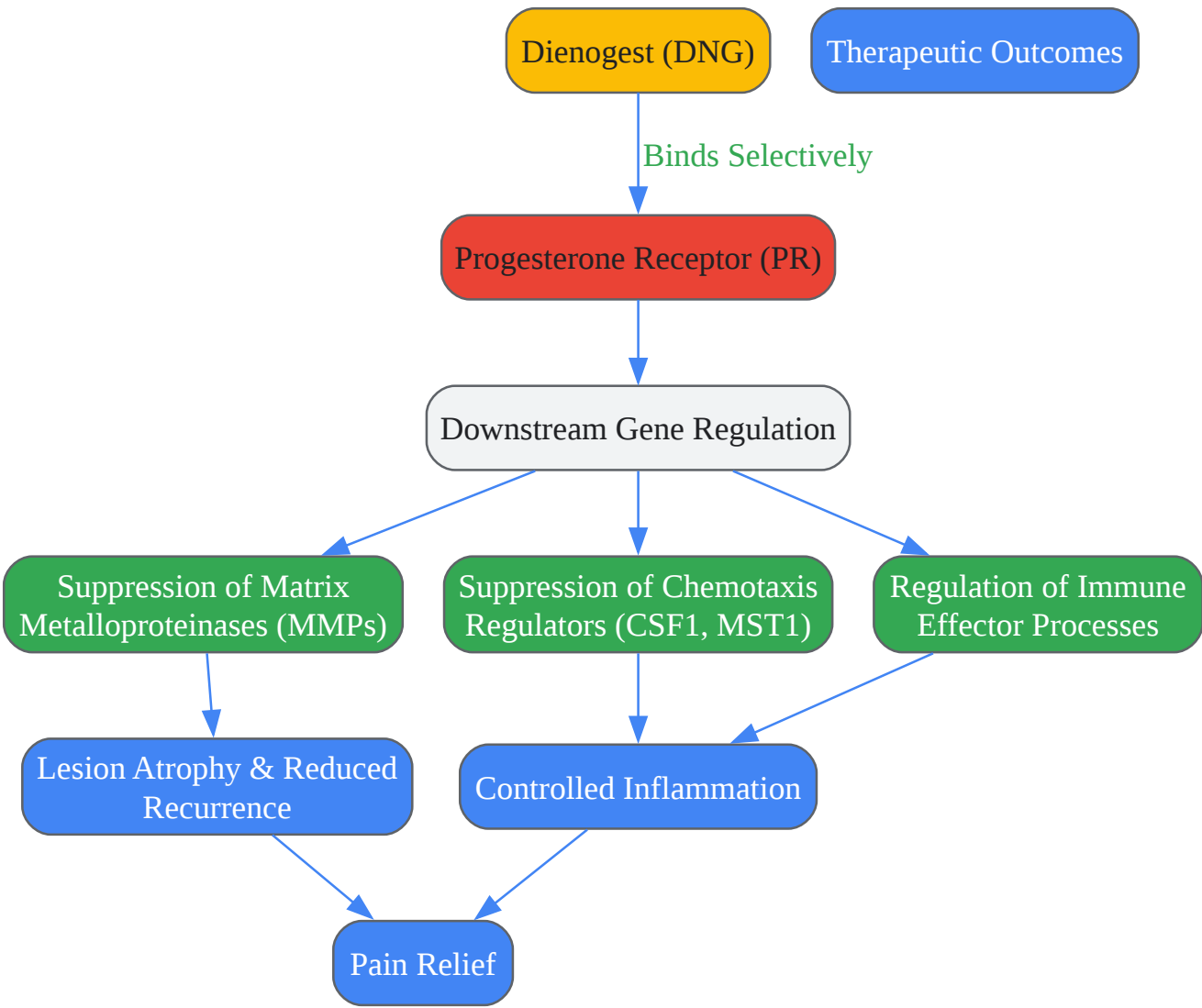
Detailed Experimental Protocol

The key data in the table above was generated using the following methodology [1]:

- **Assay Type:** In vitro transactivation assay.
- **General Procedure:** Cells (e.g., HeLa, yeast) are engineered to be transfected with a plasmid containing a specific human steroid hormone receptor (PR, AR, GR, MR, ER α , ER β) and a reporter gene (e.g., luciferase) under the control of a hormone-responsive promoter.
- **Agonist Activity Measurement:** Cells are treated with increasing concentrations of Dienogest. The compound's ability to activate the receptor and induce reporter gene expression is measured. The EC₅₀ (half-maximal effective concentration) is then calculated from the dose-response curve.
- **Antagonist Activity Measurement:** To assess blockade, cells are co-treated with Dienogest and a known agonist for the receptor (e.g., R1881 for the AR). The suppression of the agonist-induced signal indicates antagonistic activity.

Molecular Mechanisms and Pathways in Endometriosis

Beyond receptor binding, gene expression profiling studies provide insights into the direct effects of Dienogest on endometriotic cells. The following diagram illustrates the key molecular pathways affected, based on genome-wide analyses [2] [3].



Click to download full resolution via product page

The diagram shows that Dienogest's therapeutic effects are mediated through its selective binding to the progesterone receptor, leading to a cascade of gene regulation that ultimately controls disease progression [2] [4] [3].

Comparison with Other Progestins

Dienogest's selectivity profile is distinct from other progestins. The following table provides a comparative overview based on transactivation assay data [1].

Progestin	Progesterone Receptor	Androgen Receptor	Estrogen Receptor	Glucocorticoid Receptor	Mineralocorticoid Receptor
Dienogest	Agonist	Antagonist	Inactive	Inactive	Inactive
Progesterone	Agonist	Antagonist	Inactive	Inactive	Antagonist
Norethisterone	Agonist	Agonist	Agonist (ERα)	Inactive	Inactive
Medroxyprogesterone Acetate	Agonist	Agonist	Inactive	Agonist	Inactive

Research Status of Dienogest-d4

The search results do not contain specific experimental data for **Dienogest-d4**. This deuterated form is typically used as an **internal standard in bioanalytical chemistry** (e.g., Liquid Chromatography-Mass Spectrometry, LC-MS) for quantitative analysis of standard Dienogest in biological samples. As such, its receptor binding selectivity and specificity are presumed to be identical to its non-deuterated counterpart, as deuterium substitution primarily affects metabolic stability rather than the core pharmacological structure responsible for receptor binding.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Dienogest is a selective progesterone receptor agonist in ... [pubmed.ncbi.nlm.nih.gov]
2. Genome-Wide Gene Expression Profiling Reveals the ... [pubmed.ncbi.nlm.nih.gov]
3. Gene Expression Profiling and Pathway Analysis of the ... [pmc.ncbi.nlm.nih.gov]
4. Dienogest in endometriosis treatment: A narrative literature ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Dienogest-d4 selectivity specificity confirmation]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12890175#dienogest-d4-selectivity-

specificity-confirmation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com